

# Application Notes and Protocols for Antimony-124 in Industrial Radiography

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## Compound of Interest

Compound Name: **Antimony-124**

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## Introduction

Industrial radiography is a critical non-destructive testing (NDT) method used to inspect materials for hidden flaws.<sup>[1]</sup> This technique utilizes ionizing radiation to create images of the internal structure of objects, ensuring their integrity and safety in various applications, from pipeline welds to aerospace components.<sup>[1][2][3]</sup> While Cobalt-60 and Iridium-192 are the most commonly used radioisotopes for industrial gamma radiography, **Antimony-124** (<sup>124</sup>Sb) presents itself as a viable alternative with specific characteristics that may be advantageous in certain scenarios.<sup>[2][4]</sup> This document provides detailed application notes and protocols for the use of **Antimony-124** in industrial radiography.

## Properties of Antimony-124 and Comparison with Other Isotopes

**Antimony-124** is a radioisotope of antimony with a half-life of 60.20 days.<sup>[5][6][7][8]</sup> It is produced through neutron activation.<sup>[9]</sup> The key properties of <sup>124</sup>Sb, alongside those of Iridium-192 and Cobalt-60, are summarized in the table below for easy comparison.

Property	Antimony-124 ( <sup>124</sup> Sb)	Iridium-192 ( <sup>192</sup> Ir)	Cobalt-60 ( <sup>60</sup> Co)
Half-life	60.20 days[5][6][7][8]	73.82 days[10]	5.27 years[11]
Gamma Energy	0.603 to 2.062 MeV[12]	0.296 to 0.612 MeV[10]	1.17 and 1.33 MeV[4]
Specific Activity	~1.8E4 Ci/g[13]	~9.22 kCi/g[10]	High
Production Method	Neutron activation of <sup>123</sup> Sb	Neutron activation of Iridium	Neutron activation of Cobalt-59

The varied gamma energy spectrum of **Antimony-124**, with a significant high-energy component, suggests its potential for radiographing a range of material thicknesses.

## Applications in Industrial Radiography

The primary application of **Antimony-124** in industrial radiography lies in the inspection of metallic components, particularly steel, for defects such as cracks, porosity, and inclusions. Its gamma rays can penetrate materials, with the degree of penetration depending on the material's thickness and density, as well as the energy of the gamma rays.[2][14]

## Potential Advantages of Antimony-124:

- **Versatility:** The broad spectrum of gamma energies may allow for the inspection of a wider range of material thicknesses compared to isotopes with a more limited energy range.
- **Intermediate Half-Life:** Its 60-day half-life is shorter than that of Cobalt-60, which can be advantageous for source disposal and long-term management, yet it is comparable to Iridium-192, allowing for a reasonable working life of the source.

## Considerations:

- **Complex Spectrum:** The multiple gamma energies can lead to more complex scattering, which may affect image quality and require specific techniques to mitigate.
- **Limited Availability and Use Data:** Compared to Iridium-192 and Cobalt-60, **Antimony-124** is less commonly used, and therefore, there is less established practical data, such as

exposure charts.

## Experimental Protocol for Industrial Radiography with a Gamma Source

The following is a general protocol for conducting industrial radiography with a gamma source. This protocol should be adapted for the specific characteristics of **Antimony-124** and the equipment in use.

### 1. Safety Precautions:

- Ensure all personnel are appropriately trained in radiation safety.
- Establish a controlled area with appropriate warning signs.
- All personnel must wear personal dosimeters to monitor radiation exposure.
- A calibrated survey meter must be available at all times.

### 2. Equipment Setup:

- Position the gamma radiography exposure device (camera) containing the sealed  $^{124}\text{Sb}$  source at the calculated source-to-film distance (SFD).
- Place the object to be radiographed between the source and the film cassette.
- Position the film cassette on the side of the object opposite the source.
- Use lead screens in the cassette to enhance image quality by reducing scatter radiation.

### 3. Exposure Calculation:

- Determine the required exposure time based on the source activity, SFD, material thickness and type, and film type.
- Note: As specific exposure charts for **Antimony-124** are not widely available, initial exposures should be determined through calculation using the gamma constant of  $^{124}\text{Sb}$  and

confirmed with test exposures. The general formula for exposure is: Exposure (Ci-hr) = (Thickness in half-value layers) x (Exposure factor for the film)

#### 4. Performing the Exposure:

- Evacuate all personnel from the controlled area.
- Using the remote control, move the  $^{124}\text{Sb}$  source from the shielded position in the camera to the exposure position.
- Expose the film for the calculated duration.
- Return the source to the shielded position using the remote control.
- Verify with a survey meter that the source is fully shielded before re-entering the controlled area.

#### 5. Film Processing and Interpretation:

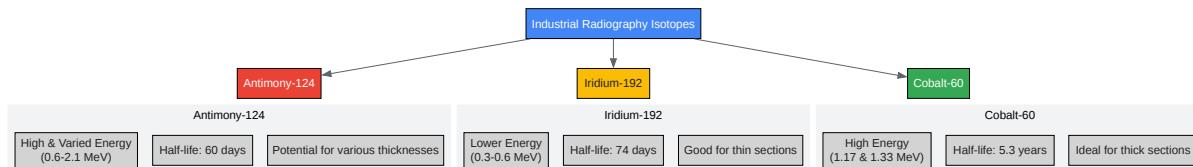
- Process the radiographic film according to the manufacturer's instructions.
- Interpret the resulting radiograph to identify any defects in the object.

## Visualizations



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Caption: Workflow for an industrial radiography procedure.



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Caption: Comparison of key features of radiography isotopes.

## Safety Protocols for Handling Antimony-124 Sources

The handling of any radioactive source requires strict adherence to safety protocols to minimize radiation exposure.

### 1. Source Handling:

- Never handle a bare source. Always use appropriate handling tools.
- When not in use, the source must be stored in a shielded container.
- Regularly perform leak tests on the sealed source capsule.

### 2. Shielding:

- The high-energy gamma rays from  $^{124}\text{Sb}$  require significant shielding. Lead and depleted uranium are effective shielding materials.

- The storage container and the radiography device must provide adequate shielding to reduce the radiation dose rate to acceptable levels.

### 3. Emergency Procedures:

- In the event of a source becoming disconnected or an emergency, immediately evacuate the area and notify the Radiation Safety Officer (RSO).
- Only trained personnel should attempt to retrieve a disconnected source, using long-handled tools to maximize distance.

### 4. Transportation:

- Transportation of  $^{124}\text{Sb}$  sources must comply with all national and international regulations for the transport of radioactive materials.

## Conclusion

**Antimony-124** is a radioisotope with the potential for use in industrial radiography, offering a unique combination of a relatively short half-life and a broad, high-energy gamma spectrum. While it is not as commonly used as Iridium-192 or Cobalt-60, its properties may make it a suitable choice for specific non-destructive testing applications. Further research to develop specific exposure charts and to fully characterize its performance in various radiographic scenarios would be beneficial for its wider adoption in the industry. As with any radioactive material, strict adherence to safety protocols is paramount when working with **Antimony-124**.

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- To cite this document: BenchChem. [Application Notes and Protocols for Antimony-124 in Industrial Radiography]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b086526#antimony-124-applications-in-industrial-radiography>]

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